

tert-Butylurea safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butylurea*

Cat. No.: *B072671*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **tert-Butylurea**

This guide provides comprehensive safety data and handling precautions for **tert-Butylurea**, compiled for researchers, scientists, and professionals in drug development. The information is derived from multiple safety data sheets and chemical databases to ensure a thorough overview.

Chemical and Physical Properties

tert-Butylurea is a white crystalline solid.^{[1][2][3]} Its physical and chemical properties are essential for safe handling and storage. The data below has been aggregated for clarity.

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ N ₂ O	[1][2]
Molecular Weight	116.16 g/mol	[1][2][4]
CAS Number	1118-12-3	[5]
Appearance	White crystals or crystalline powder	[1][2]
Melting Point	~185 °C (decomposition)[1][2] [6] / 178-182 °C[5]	
Boiling Point	217.23 °C (rough estimate)	[1][2]
Density	1.0551 g/cm ³ (rough estimate)	[1][2]
Flash Point	52.8 °C	[1]
Vapor Pressure	2.04 mmHg at 25°C	[1]
Solubility	Appreciably soluble in water and soluble in organic solvents like alcohols and ethers.[3]	

Hazard Identification and Classification

tert-Butylurea is classified as hazardous under the OSHA Hazard Communication Standard. [7] The primary hazards are related to acute toxicity and irritation.

Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[2] [7]
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin[7]
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled[7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][7]

Signal Word: Warning[2][7]

Hazard Symbols:

- GHS07 (Exclamation Mark)[2]

Experimental Protocols

Detailed experimental protocols for toxicological assessments, such as the determination of LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), are not typically provided in standard Safety Data Sheets. These protocols are extensive, follow specific regulatory guidelines (e.g., OECD Test Guidelines), and are part of the complete toxicological dossiers that are often proprietary.

The hazard classifications provided in Section 2 are derived from the results of such studies. For example, a "Category 4" classification for acute oral toxicity indicates that the LD50 value for the substance falls within the range of 300 to 2000 mg/kg for rats. This quantitative result is then translated into the standardized hazard statement "Harmful if swallowed" for clear communication of risk.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety.

Safe Handling

- Ventilation: Use only outdoors or in a well-ventilated area.^[7] If vapors or aerosols are generated, use local exhaust ventilation.^[8]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.^[7] Do not eat, drink, or smoke when using this product.^[7]^[9]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.^[7]^[8]
- Avoid Inhalation: Do not breathe dust, fumes, or sprays.^[7]^[9]
- Equipment: Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.^[8]^[10]

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[7]^[8] A recommended storage temperature is 2-8°C.^[2]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents.^[8]
- Containers: Keep in suitable, closed containers for storage.^[11]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to prevent exposure.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.^[7] Safety showers and eye wash fountains should be available in the immediate vicinity of potential exposure.^[9]
- Eye/Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 specifications.^[7]^[9] A face shield may be required in situations with a high risk of splashing.^[8]^[9]

- **Skin and Body Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[7][9] A lab coat, long pants, and closed-toe shoes are mandatory.[12]
- **Hand Protection:** Wear protective gloves, such as nitrile or butyl rubber.[9][12] Gloves must be inspected before use and changed immediately upon contamination.[12][13]
- **Respiratory Protection:** If engineering controls are insufficient or exposure limits are exceeded, use a NIOSH-approved respirator.[9][12]

First-Aid Measures

Immediate first aid is critical in the event of exposure.

- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[7][8] If the person is not breathing, give artificial respiration.[7][9] Seek medical attention.[7]
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[7] Seek medical attention.[7]
- **Eye Contact:** Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[7][9] Remove contact lenses if present and easy to do.[8][9] Seek medical attention.[7]
- **Ingestion:** Clean the mouth with water and rinse.[7][9] Do NOT induce vomiting.[9] Seek medical attention.[7][9]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[7][8][9]
- **Hazardous Combustion Products:** Thermal decomposition can generate poisonous fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[7][8]

- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[7]

Accidental Release

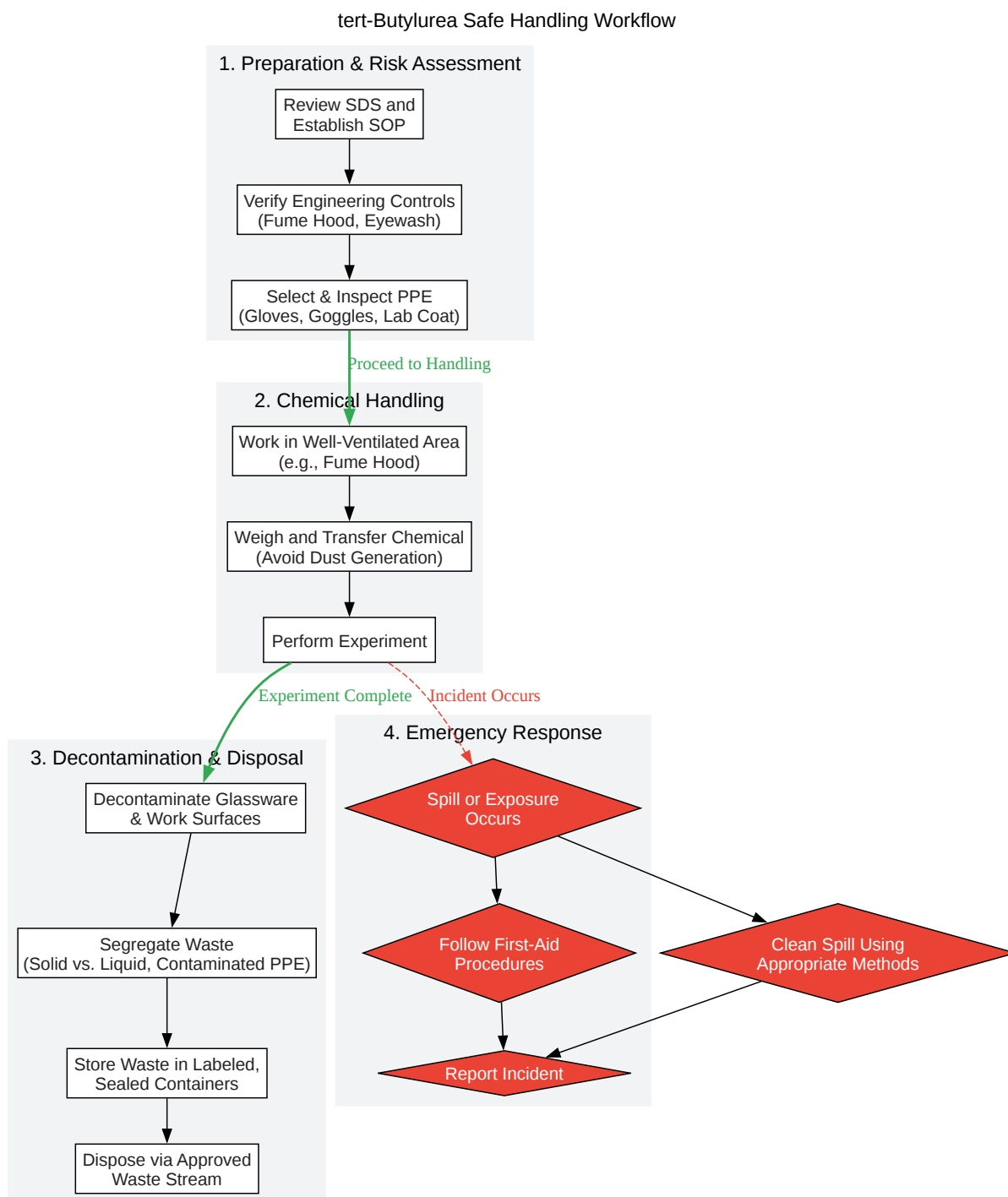
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[7] Evacuate unnecessary personnel and keep people away from and upwind of the spill.[8]
- Environmental Precautions: Prevent the substance from entering sewers or public waters.[9]
- Containment and Cleanup: Sweep or shovel the spilled material into a suitable container for disposal.[7][9] Avoid generating dust.[9]

Disposal Considerations

Dispose of all chemical waste and contaminated materials in accordance with local, state, and federal regulations.[12][14] Waste should be collected in clearly labeled, sealed, and compatible containers.[12] The material may be disposed of by a licensed chemical destruction plant or through controlled incineration.[13]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **tert-Butylurea**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of **tert-Butylurea**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. TERT-BUTYLUREA | 1118-12-3 [chemicalbook.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. Butylurea | C₅H₁₂N₂O | CID 11595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. CAS # 1118-12-3, N-tert-Butylurea - chemBlink [www.chemblink.com]
- 7. fishersci.com [fishersci.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. synquestlabs.com [synquestlabs.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. benchchem.com [benchchem.com]
- 13. chemicalbook.com [chemicalbook.com]
- 14. echemi.com [echemi.com]
- To cite this document: BenchChem. [tert-Butylurea safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072671#tert-butylurea-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com